

A Technical Guide to Homobifunctional Crosslinkers: Focus on NHS-bis-PEG5

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Compound of Interest

Compound Name: *NH-bis-PEG5*

Cat. No.: *B609563*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of homobifunctional crosslinkers, with a specific focus on N-hydroxysuccinimide-bis-Polyethylene Glycol (NHS-bis-PEG5). These reagents are pivotal in various scientific disciplines for covalently linking molecules, offering precise control over the formation of bioconjugates. This document details their chemical properties, applications, and experimental protocols, serving as a vital resource for researchers in proteomics, drug delivery, and diagnostics.

Introduction to Homobifunctional Crosslinkers

Homobifunctional crosslinkers are chemical reagents that possess two identical reactive groups, enabling them to covalently link two similar functional groups within or between molecules.^[1] These crosslinkers are instrumental in studying protein-protein interactions, stabilizing protein structures, and creating multi-subunit complexes.^[1] By forming stable covalent bonds, they provide valuable insights into the spatial organization and dynamics of macromolecular assemblies.^[1]

Among the various types of homobifunctional crosslinkers, those utilizing N-hydroxysuccinimide (NHS) esters are particularly common for targeting primary amines on proteins and other biomolecules.^[2] The incorporation of a polyethylene glycol (PEG) spacer between the two reactive groups offers several advantages, including increased water solubility of the reagent and the resulting conjugate, reduced tendency for aggregation, and decreased immunogenicity of the spacer itself.^{[3][4]}

Physicochemical Properties of NHS-bis-PEG Crosslinkers

The properties of NHS-bis-PEG crosslinkers are defined by the reactivity of the NHS esters and the characteristics of the PEG spacer. The length of the PEG chain is a critical parameter that can be tuned to optimize the desired properties of the final conjugate. Longer PEG chains generally lead to increased solubility, enhanced stability, and prolonged circulation times in vivo.^{[5][6][7]}

Quantitative Data for Common NHS-bis-PEG Crosslinkers

The following table summarizes the key quantitative data for NHS-bis-PEG5 and a related longer-chain crosslinker, BS(PEG)9. These homogeneous compounds have defined molecular weights and spacer arm lengths, which allows for greater precision in crosslinking applications.^{[3][8]}

Property	NHS-bis-PEG5 / BS(PEG)5	BS(PEG)9
Synonyms	Bis-N-succinimidyl-(pentaethylene glycol) ester, Bis-succinimide ester-activated PEG compound	Bis-N-succinimidyl-(nonaethylene glycol) ester
CAS Number	756526-03-1	Not specified
Molecular Weight	532.50 g/mol ^{[3][8][9][10][11][12]}	708.71 g/mol ^[3]
Chemical Formula	C ₂₂ H ₃₂ N ₂ O ₁₃ ^{[9][11]}	Not specified
Spacer Arm Length	21.7 Å ^{[3][8]}	35.7 Å ^[3]
Reactive Groups	NHS ester (both ends)	NHS ester (both ends)
Reactive Towards	Primary amines (-NH ₂)	Primary amines (-NH ₂)
Solubility	Water-soluble	Water-soluble

Reactivity and Stability of NHS Esters

The reactivity of NHS esters is highly dependent on pH. They react with primary amines at a pH range of 7-9 to form stable amide bonds. However, a competing reaction is the hydrolysis of the NHS ester, which also increases with pH.[8][13] Understanding the kinetics of this hydrolysis is crucial for optimizing conjugation efficiency.

pH	Temperature	Half-life of NHS Ester Hydrolysis
7.0	0°C	4-5 hours[13]
7.0	Room Temperature	~7 hours[14]
8.0	Room Temperature	1 hour[15]
8.5	Room Temperature	180 minutes (P3-NHS), 130 minutes (P4-NHS)[16]
8.6	4°C	10 minutes[13]
9.0	Room Temperature	Minutes[14]

Experimental Protocols

The following section provides a detailed, generalized protocol for the use of homobifunctional NHS-ester PEG crosslinkers for protein conjugation. This protocol is a synthesis of methodologies found in various sources.[3][8]

Materials

- Crosslinker: NHS-bis-PEG5 or other NHS-ester PEG crosslinker.
- Protein(s) of interest: In an amine-free buffer.
- Conjugation Buffer: Amine-free buffer with a pH of 7-9, such as phosphate-buffered saline (PBS), borate buffer, or carbonate/bicarbonate buffer.[8]
- Anhydrous Organic Solvent: Dimethylsulfoxide (DMSO) or dimethylformamide (DMF) to prepare the crosslinker stock solution.[17]

- Quenching Buffer: 1 M Tris-HCl, pH 7.5, or 1 M glycine to stop the reaction.[\[3\]](#)
- Purification System: Desalting column (e.g., size-exclusion chromatography) or dialysis cassettes.[\[8\]](#)

Procedure

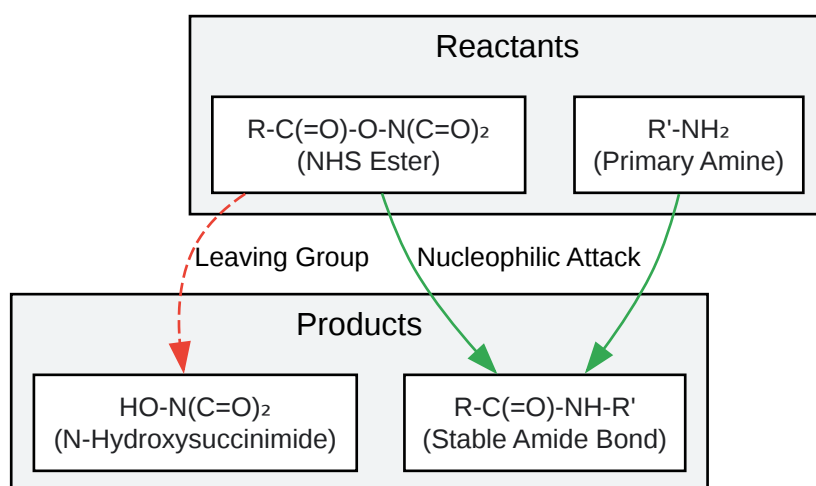
- Reagent Preparation:
 - Equilibrate the crosslinker vial to room temperature before opening to prevent moisture condensation.[\[17\]](#)
 - Immediately before use, prepare a stock solution of the crosslinker in an anhydrous organic solvent like DMSO. For example, a 250 mM stock solution of BS(PEG)5 can be made by dissolving 100 mg in approximately 650 μ L of DMSO.[\[3\]](#)
- Protein Preparation:
 - Dissolve the protein(s) to be crosslinked in the conjugation buffer at a concentration of 1-10 mg/mL.[\[8\]](#)
- Crosslinking Reaction:
 - Add the crosslinker stock solution to the protein solution to achieve the desired final concentration. A 10- to 50-fold molar excess of the crosslinker over the protein is a general starting point, but the optimal ratio should be determined empirically.[\[8\]](#)
 - Incubate the reaction mixture for 30 minutes at room temperature or for 2 hours at 4°C.[\[3\]](#)
- Quenching the Reaction:
 - Add the quenching buffer to the reaction mixture to a final concentration of 20-50 mM.[\[8\]](#)
 - Incubate for 15 minutes at room temperature to ensure all unreacted crosslinker is deactivated.[\[8\]](#)
- Purification of the Conjugate:

- Remove excess crosslinker and reaction byproducts using a desalting column or dialysis. [8]
- The purified conjugate can then be analyzed by methods such as SDS-PAGE, which will show a shift in molecular weight, mass spectrometry, or other relevant assays to confirm successful crosslinking.

Visualization of Workflows and Mechanisms

Diagrams created using Graphviz (DOT language) are provided below to illustrate key processes involving homobifunctional NHS-ester PEG crosslinkers.

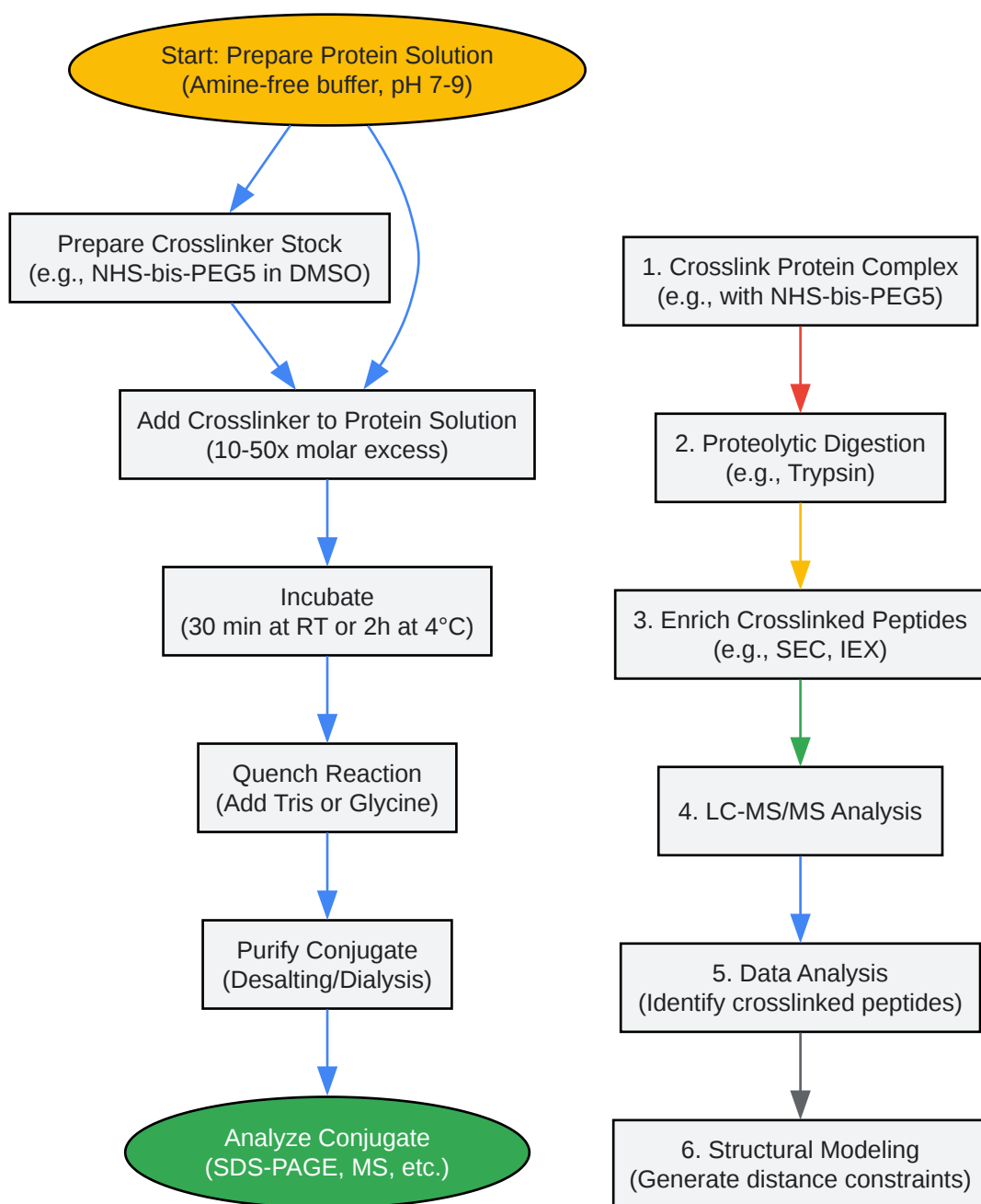
Reaction Mechanism of NHS Ester with a Primary Amine



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Caption: Reaction of an NHS ester with a primary amine to form a stable amide bond.

General Workflow for Protein Crosslinking



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References

- 1. Bis(NHS)PEG5 - CD BioSciences [celluars.com]
- 2. purepeg.com [purepeg.com]
- 3. assets.fishersci.com [assets.fishersci.com]
- 4. peg.bocsci.com [peg.bocsci.com]
- 5. Impact of PEG Chain Length on the Physical Properties and Bioactivity of PEGylated Chitosan/siRNA Nanoparticles in Vitro and in Vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. pubs.acs.org [pubs.acs.org]
- 7. Effects of PEG surface density and chain length on the pharmacokinetics and biodistribution of methotrexate-loaded chitosan nanoparticles - PMC [pmc.ncbi.nlm.nih.gov]
- 8. documents.thermofisher.com [documents.thermofisher.com]
- 9. prod-vector-labs-wordpress-media.s3.amazonaws.com:443 [prod-vector-labs-wordpress-media.s3.amazonaws.com:443]
- 10. Bis-PEG5-NHS ester - Creative Biolabs [creative-biolabs.com]
- 11. Bis-PEG5-NHS ester, 756526-03-1 | BroadPharm [broadpharm.com]
- 12. Bis-succinimidyl-4,7,10,13,16-pentaoxanonadecane-1,19-dioate | C22H32N2O13 | CID 51340935 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. Amine-Reactive Crosslinker Chemistry | Thermo Fisher Scientific - US [thermofisher.com]
- 14. info.gbiosciences.com [info.gbiosciences.com]
- 15. tools.thermofisher.com [tools.thermofisher.com]
- 16. Studies of the amidation of porphyrin-NHS esters in dilute aqueous solution - New Journal of Chemistry (RSC Publishing) DOI:10.1039/D5NJ02078F [pubs.rsc.org]
- 17. tools.thermofisher.com [tools.thermofisher.com]
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